

Essential Personal Protective Equipment (PPE) for Handling Zelicapavir

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Subject: Personal Protective Equipment, Handling, and Disposal Procedures for Zelicapavir

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Zelicapavir**. Adherence to these guidelines is critical to ensure personal safety and minimize environmental contamination.

Zelicapavir is an orally active, direct-acting antiviral agent that targets the N-protein of the Respiratory Syncytial Virus (RSV), inhibiting its replication.[1][2] While clinical studies have shown it to have a favorable safety profile in patients, proper handling in a laboratory setting is paramount to prevent occupational exposure.[1][3][4][5][6][7]

Personal Protective Equipment (PPE) Requirements

The primary defense against exposure to **Zelicapavir** during handling is the consistent and correct use of appropriate Personal Protective Equipment (PPE). All personnel must receive training on the proper donning and doffing of the equipment listed below.



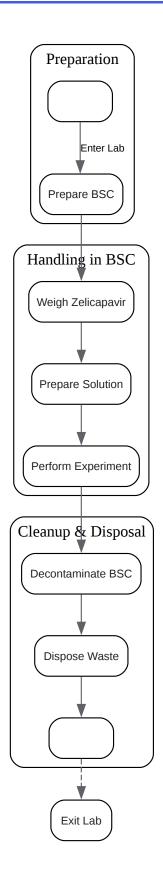
PPE Item	Specification	Purpose
Gloves	Double-gloving with chemotherapy-rated nitrile gloves.	Prevents skin contact and absorption. The outer glove should be removed in the designated containment area. [8]
Gown	Disposable, solid-front, back- closing gown made of a coated, low-permeability fabric.	Protects the body from splashes and aerosol contamination.[8]
Respiratory Protection	A NIOSH-approved N95 respirator is the minimum requirement. For procedures with a high risk of aerosolization, a Powered Air- Purifying Respirator (PAPR) is required.	Prevents inhalation of aerosolized particles of the antiviral agent.[8]
Eye Protection	Chemical splash goggles or a full-face shield.	Protects the eyes from splashes and aerosols.[8]
Shoe Covers	Disposable, slip-resistant shoe covers.	Prevents the tracking of contaminants outside of the laboratory.[8]

Operational Plan: Handling Zelicapavir

All procedures involving **Zelicapavir** must be performed within a certified Class II Biosafety Cabinet (BSC) to ensure personnel, product, and environmental protection.

Experimental Workflow for Handling Zelicapavir





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Caption: Experimental workflow for handling Zelicapavir.



Step-by-Step Handling Protocol

- Preparation: Before entering the containment area, don all required PPE as specified in the table above.
- Biosafety Cabinet (BSC) Preparation: Prepare the work surface of the Class II BSC by decontaminating it with an appropriate disinfectant.
- Handling the Compound:
 - Conduct all manipulations of **Zelicapavir** powder and solutions within the BSC.
 - Use appropriate tools for weighing and transferring the compound to minimize dust generation.
- Post-Experiment:
 - Following the experimental procedure, decontaminate all surfaces and equipment within the BSC.
 - · Securely seal all waste materials.

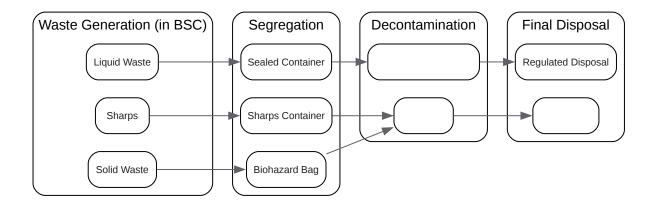
Disposal Plan

Proper disposal of **Zelicapavir** waste and contaminated materials is crucial to prevent environmental release and ensure safety.



Waste Type	Container	Disposal Procedure
Solid Waste	Labeled, leak-proof, puncture- resistant biohazard bags.	Autoclave to deactivate the antiviral agent, followed by incineration.[8]
Liquid Waste	Labeled, sealed, and leak- proof containers.	Chemical disinfection with a validated disinfectant, followed by disposal in accordance with institutional and local regulations.[8]
Sharps	Puncture-resistant sharps containers.	Autoclave followed by incineration.[8]

Waste Disposal Pathway for **Zelicapavir**



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Caption: Waste disposal pathway for **Zelicapavir**.

Spill and Exposure Response

Immediate and correct response to a spill or exposure is critical.

• Spill Response:



- Alert: Immediately alert others in the vicinity.
- Evacuate: Evacuate the immediate area of the spill.
- Secure: Secure the area and prevent entry.
- Report: Report the spill to the laboratory supervisor and the institutional safety office.
- Cleanup: Only trained personnel with appropriate PPE should clean up the spill using an approved spill kit.[8]
- Exposure Response:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
 - Inhalation: Move the individual to fresh air.
 - Seek immediate medical attention after any exposure and report the incident to the laboratory supervisor and institutional safety office.

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